

An In-depth Technical Guide to 1-Bromo-3-isopropoxy-5-methoxybenzene

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Compound of Interest

Compound Name: 1-Bromo-3-isopropoxy-5-methoxybenzene

Cat. No.: B594788

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Bromo-3-isopropoxy-5-methoxybenzene**, a substituted aromatic compound with potential applications in organic synthesis and drug discovery. This document details its chemical identifiers, a plausible synthetic route with a detailed experimental protocol, and a workflow for its synthesis and purification.

Core Chemical Data

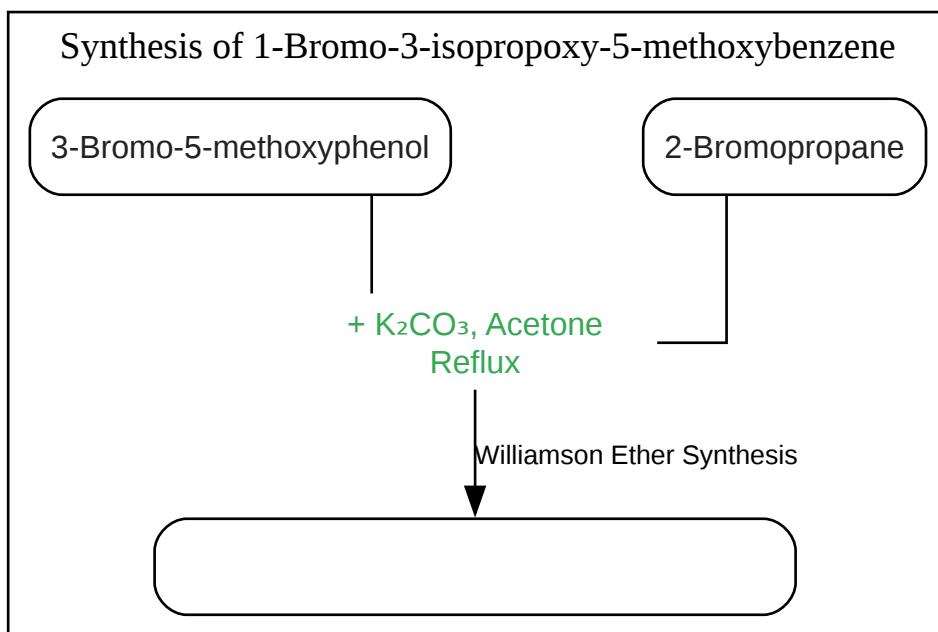
1-Bromo-3-isopropoxy-5-methoxybenzene is a halogenated ether with the CAS number 1235566-57-0. A summary of its key identifiers and properties is presented in the table below.

Identifier	Value
CAS Number	1235566-57-0
Molecular Formula	C ₁₀ H ₁₃ BrO ₂
Molecular Weight	245.11 g/mol
Canonical SMILES	CC(C)OC1=CC(Br)=CC(OC)=C1
InChI	InChI=1S/C10H13BrO2/c1-7(2)13-10-5-8(11)6-9(12-3)4-10/h4-7H,1-3H3
InChIKey	BFUQWJCMGDFQSS-UHFFFAOYSA-N
IUPAC Name	1-bromo-3-isopropoxy-5-methoxybenzene

Synthetic Pathway and Experimental Protocol

The synthesis of **1-Bromo-3-isopropoxy-5-methoxybenzene** can be achieved through a Williamson ether synthesis, a robust and widely applicable method for the preparation of ethers. This approach involves the reaction of a phenoxide with an alkyl halide. In this proposed synthesis, 3-bromo-5-methoxyphenol serves as the key precursor, which is then O-alkylated using 2-bromopropane.

Proposed Synthetic Route:



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Caption: Proposed synthesis of **1-Bromo-3-isopropoxy-5-methoxybenzene**.

Detailed Experimental Protocol: Williamson Ether Synthesis

This protocol outlines the synthesis of **1-Bromo-3-isopropoxy-5-methoxybenzene** from 3-bromo-5-methoxyphenol and 2-bromopropane.

Materials:

- 3-Bromo-5-methoxyphenol
- 2-Bromopropane (isopropyl bromide)
- Anhydrous potassium carbonate (K_2CO_3)
- Anhydrous acetone
- Ethyl acetate

- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)

Equipment:

- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

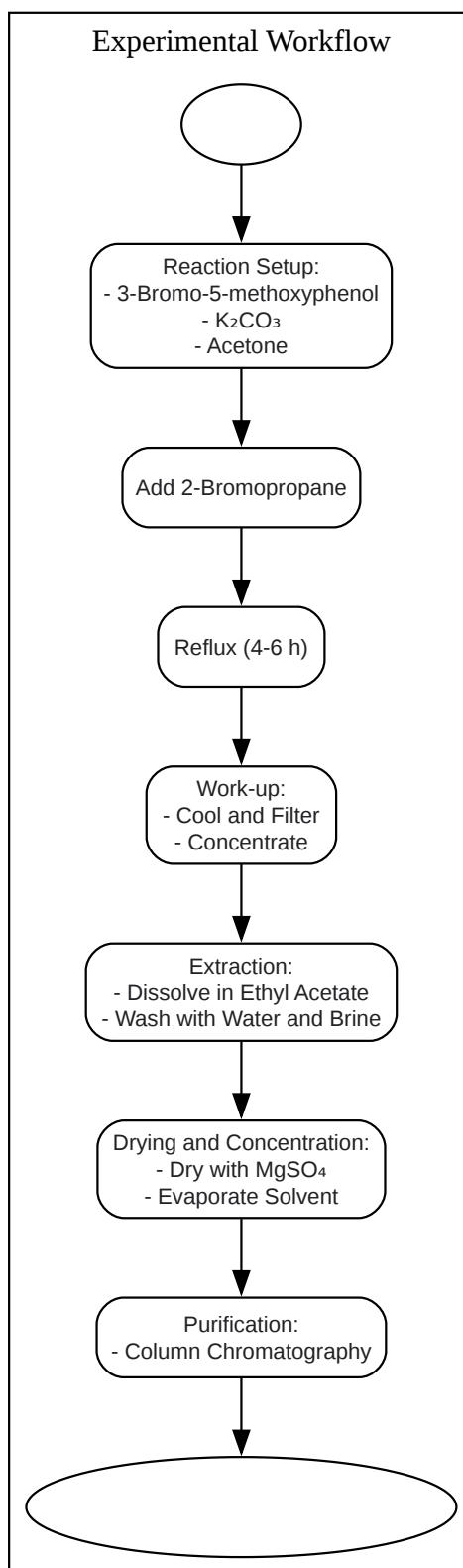
Procedure:

- Reaction Setup: To a dry round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add 3-bromo-5-methoxyphenol (1.0 equivalent).
- Addition of Reagents: Add anhydrous acetone to dissolve the phenol. To this solution, add anhydrous potassium carbonate (2.0 equivalents).
- Addition of Alkylating Agent: While stirring the suspension, add 2-bromopropane (1.2 equivalents) dropwise.
- Reaction: Heat the reaction mixture to reflux (approximately 56°C for acetone) and maintain for 4-6 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Work-up: After the reaction is complete, cool the mixture to room temperature. Filter the solid potassium carbonate and wash the solid with a small amount of acetone.

- Extraction: Combine the filtrate and the washings, and remove the acetone under reduced pressure using a rotary evaporator. Dissolve the resulting residue in ethyl acetate. Transfer the solution to a separatory funnel and wash with water and then with brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate. Filter the drying agent and concentrate the organic phase in vacuo to yield the crude product.
- Purification: The crude **1-Bromo-3-isopropoxy-5-methoxybenzene** can be purified by column chromatography on silica gel using a hexane/ethyl acetate gradient to afford the pure product.

Experimental Workflow Diagram

The following diagram illustrates the key stages in the synthesis and purification of **1-Bromo-3-isopropoxy-5-methoxybenzene**.



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Caption: Synthesis and purification workflow.

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